

# Application Note & Protocol: Photochemical Isomerization of cis- to trans-RuCl<sub>2</sub>(DMSO)<sub>4</sub>

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## Compound of Interest

**Compound Name:** *Dichlorotetrakis(dimethyl sulfoxide)ruthenium II*

**CAS No.:** 11070-19-2

**Cat. No.:** B1209191

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## Abstract

This document provides a comprehensive guide for the photochemical isomerization of cis-dichlorotetrakis(dimethyl sulfoxide)ruthenium(II) (cis-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>]) to its trans isomer. The cis isomer, while thermodynamically more stable, can be efficiently converted to the kinetically favored trans isomer upon irradiation with UV-A or visible light.<sup>[1][2]</sup> This protocol is designed for researchers in inorganic chemistry, medicinal chemistry, and materials science, offering a detailed experimental procedure, characterization methods, and an exploration of the underlying scientific principles. The trans isomer of this complex has garnered significant interest, notably for its potential as an anticancer agent, exhibiting greater activity than its cis counterpart in some cancer models.<sup>[3][4][5]</sup>

## Introduction: The Significance of Stereochemistry in Ruthenium Complexes

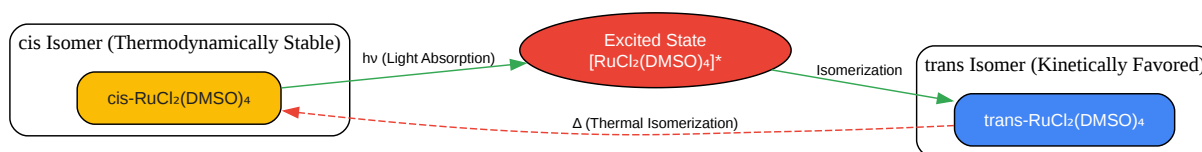
Ruthenium complexes are at the forefront of inorganic medicinal chemistry, with several compounds having entered clinical trials as potential anticancer drugs.<sup>[3][6]</sup> The geometry of

these complexes plays a pivotal role in their biological activity. In the case of  $[\text{RuCl}_2(\text{DMSO})_4]$ , the cis and trans isomers exhibit distinct chemical and pharmacological properties.[7] While the cis isomer is the thermodynamically favored product of synthesis, the trans isomer has demonstrated superior antitumor and antimetastatic activity in certain preclinical studies.[1][4]

This application note details a robust method for the photochemical conversion of the readily available cis- $[\text{RuCl}_2(\text{DMSO})_4]$  to the desired trans isomer. The procedure leverages the distinct photochemistry of the cis complex, which undergoes efficient isomerization upon light exposure, particularly in a coordinating solvent like dimethyl sulfoxide (DMSO).[2][8]

## Mechanistic Overview

The photochemical isomerization from cis to trans is initiated by the absorption of a photon, which promotes the complex to an excited state. This process is believed to involve a metal-to-ligand charge transfer (MLCT) or a metal-centered (MC) excited state.[9][10] In this excited state, the ruthenium-ligand bonds are labilized, allowing for intramolecular rearrangement of the ligands to the more sterically favorable trans configuration. The reaction is particularly efficient in DMSO, which can facilitate the process.[8] It is important to note that the reverse reaction, from trans to the thermodynamically more stable cis isomer, can occur thermally.[1][4]



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Caption: Photochemical and thermal isomerization pathways of  $[\text{RuCl}_2(\text{DMSO})_4]$ .

## Materials and Equipment

### Chemicals

Chemical	Grade	Supplier	Notes
cis-[RuCl <sub>2</sub> (DMSO) <sub>4</sub> ]	Synthesis grade	Various	Can be synthesized following literature procedures. <a href="#">[11]</a>
Dimethyl sulfoxide (DMSO)	Anhydrous	Various	Essential for the reaction medium.
Dichloromethane (DCM)	ACS grade	Various	For purification.
Diethyl ether	Anhydrous	Various	For precipitation.
Deuterated DMSO (DMSO-d <sub>6</sub> )	NMR grade	Various	For NMR analysis.

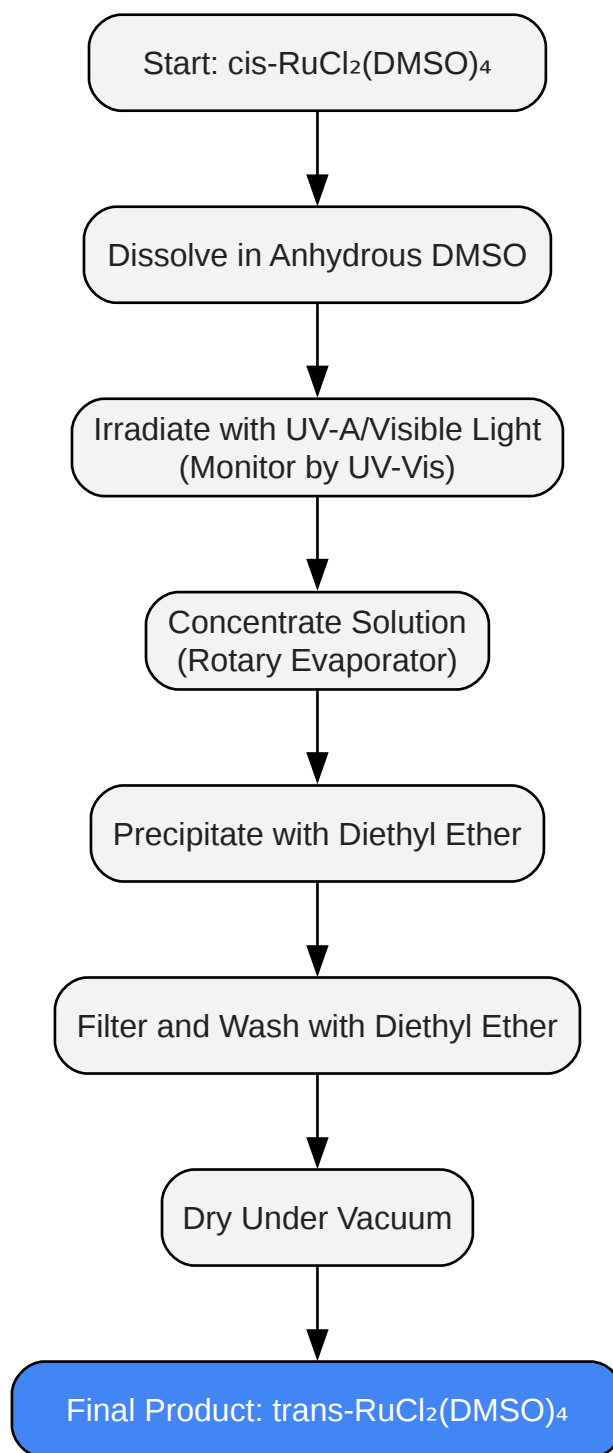
## Equipment

- Photoreactor equipped with a UV-A or broad-spectrum visible light source (e.g., medium-pressure mercury lamp).
- Schlenk line or glovebox for inert atmosphere operations.
- Magnetic stirrer with heating plate.
- Standard laboratory glassware (Schlenk flask, dropping funnel, etc.).
- Filter funnel and filter paper.
- Rotary evaporator.
- UV-Vis spectrophotometer.
- NMR spectrometer.

## Experimental Protocol

This protocol outlines the photochemical conversion of cis-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] to its trans isomer. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) to

prevent oxidation of the Ru(II) center.



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Caption: Workflow for the photochemical synthesis of trans-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>].

## Reaction Setup

- Preparation of the Starting Material: Synthesize cis-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] according to established literature procedures.<sup>[11]</sup> Ensure the starting material is pure, as confirmed by <sup>1</sup>H NMR and UV-Vis spectroscopy.
- Dissolution: In a Schlenk flask under an inert atmosphere, dissolve a known quantity of cis-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] (e.g., 100 mg) in anhydrous DMSO (e.g., 50 mL). The concentration should be sufficiently dilute to allow for efficient light penetration.

## Photochemical Reaction

- Irradiation: Place the flask in a photoreactor and irradiate the solution with a suitable light source (e.g., a 365 nm UV-A lamp). The reaction vessel should be positioned to ensure uniform illumination.
- Monitoring the Reaction: The progress of the isomerization can be monitored by UV-Vis spectroscopy. Periodically, take an aliquot of the reaction mixture, dilute it appropriately, and record the UV-Vis spectrum. The conversion is indicated by a shift in the absorption maxima.<sup>[12][13]</sup> The reaction is typically complete within a few hours, depending on the light source's intensity and the reaction scale. Quantum yields for this isomerization have been reported to be in the range of 0.4-0.5.<sup>[2][8]</sup>

## Product Isolation and Purification

- Concentration: Once the reaction is complete (as determined by UV-Vis spectroscopy), remove the solvent under reduced pressure using a rotary evaporator. Avoid excessive heating to prevent thermal back-isomerization to the cis form.
- Precipitation: To the concentrated solution, add an excess of anhydrous diethyl ether to precipitate the trans-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] product.
- Filtration and Washing: Collect the precipitate by filtration under an inert atmosphere. Wash the solid product with several portions of anhydrous diethyl ether to remove any residual DMSO and other impurities.
- Drying: Dry the final product under high vacuum to obtain trans-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] as a solid.

## Characterization

The successful isomerization and purity of the final product should be confirmed by spectroscopic methods.

### UV-Vis Spectroscopy

The cis and trans isomers have distinct UV-Vis spectra. The cis isomer in its aquated form, cis, fac-[RuCl<sub>2</sub>(DMSO)<sub>3</sub>(H<sub>2</sub>O)], shows an absorption maximum around 349 nm with a shoulder at 308 nm.<sup>[12]</sup> Upon conversion to the trans isomer's aquated form, trans, cis, cis-[RuCl<sub>2</sub>(DMSO)<sub>2</sub>(H<sub>2</sub>O)<sub>2</sub>], new absorption bands appear at approximately 433 nm and 320 nm.<sup>[12]</sup>

### NMR Spectroscopy

<sup>1</sup>H NMR spectroscopy is a powerful tool to distinguish between the cis and trans isomers due to their different symmetries. The signals for the DMSO protons will show distinct chemical shifts and multiplicities for each isomer.

Isomer	Key <sup>1</sup> H NMR Features (in DMSO-d <sub>6</sub> )
cis-[RuCl <sub>2</sub> (DMSO) <sub>4</sub> ]	Multiple signals for the S-bonded and O-bonded DMSO ligands. <sup>[7]</sup>
trans-[RuCl <sub>2</sub> (DMSO) <sub>4</sub> ]	A single signal for the four equivalent S-bonded DMSO ligands in the equatorial plane. <sup>[7]</sup>

## Troubleshooting

Issue	Possible Cause	Solution
Incomplete conversion	Insufficient irradiation time or low light intensity.	Increase irradiation time or use a more powerful light source. Ensure the reaction vessel is clean and allows for maximum light penetration.
Low yield	Product loss during precipitation or filtration.	Use a larger volume of anti-solvent (diethyl ether) for complete precipitation. Ensure careful handling during filtration.
Presence of cis isomer in the final product	Thermal back-isomerization during workup.	Avoid high temperatures during solvent removal. Perform workup steps promptly.

## Safety Precautions

- Ruthenium complexes should be handled with appropriate personal protective equipment (gloves, safety glasses, lab coat).
- UV radiation is harmful. Ensure the photoreactor is properly shielded.
- Organic solvents are flammable and should be handled in a well-ventilated fume hood.

## Conclusion

This application note provides a detailed and reliable protocol for the photochemical isomerization of cis-[RuCl<sub>2</sub>(DMSO)<sub>4</sub>] to its trans isomer. By following this guide, researchers can efficiently synthesize the biologically more active trans isomer for further studies in drug development and other applications. The provided characterization data and troubleshooting guide will aid in ensuring the successful synthesis and purity of the final product.

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